

Application Notes and Protocols for In Vivo Administration of Tyrosylleucine TFA

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Compound of Interest

Compound Name: Tyrosylleucine TFA

Cat. No.: B10828114

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These application notes provide detailed guidelines and protocols for the preparation and administration of **Tyrosylleucine TFA** (Tyr-Leu TFA) for in vivo animal studies. This document is intended for researchers, scientists, and drug development professionals.

Introduction

Tyrosylleucine (Tyr-Leu) is a dipeptide composed of the amino acids Tyrosine and Leucine.^[1] It is often supplied as a trifluoroacetate (TFA) salt, which results from the purification process during peptide synthesis.^[2] Research has shown that Tyrosylleucine is orally active and exhibits potent antidepressant-like and anxiolytic-like activities in animal models.^{[3][4][5]} Its mechanism of action is reported to involve the activation of serotonin 5-HT_{1A}, dopamine D₁, and GABA-A receptors, and it has been shown to increase the expression of c-Fos, a marker of neuronal activity, in the hippocampus.

Proper handling, formulation, and administration of **Tyrosylleucine TFA** are critical for obtaining reliable and reproducible results in in vivo studies. It is also important to consider the potential biological effects of the TFA counter-ion, which can occasionally influence experimental outcomes.

Product Information and Storage

Property	Value
Synonyms	Tyr-Leu TFA, L-Tyrosyl-L-leucine TFA
CAS Number	66852-01-5
Molecular Formula	C ₁₇ H ₂₃ F ₃ N ₂ O ₆
Molecular Weight	408.37 g/mol
Appearance	Lyophilized (freeze-dried) powder

To ensure the integrity and bioactivity of **Tyrosylleucine TFA**, proper storage is essential.

- Lyophilized Powder: Store at -20°C or -80°C, protected from moisture.
- Stock Solutions: Once reconstituted, aliquot the solution to avoid repeated freeze-thaw cycles. Store stock solutions as follows:
 - -80°C for up to 6 months.
 - -20°C for up to 1 month.

Formulation and Preparation of Dosing Solutions

Tyrosylleucine TFA is typically a lyophilized powder that must be reconstituted in a suitable vehicle before administration. The choice of vehicle depends on the administration route and the required concentration.

Several vehicle formulations can be used to achieve a clear solution of **Tyrosylleucine TFA** at concentrations of at least 2.5 mg/mL.

Protocol	Vehicle Composition	Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

- **Prepare Stock Solution:** First, prepare a concentrated stock solution in 100% DMSO. For example, to make a 25 mg/mL stock, dissolve 25 mg of **Tyrosylleucine TFA** in 1 mL of DMSO. Use of an ultrasonic bath may aid dissolution.
- **Prepare Vehicle:** In a separate sterile tube, prepare the rest of the vehicle by mixing the components in the correct proportions. For a final volume of 1 mL, you would mix 400 μ L of PEG300, 50 μ L of Tween-80, and 450 μ L of saline.
- **Combine:** To prepare the final dosing solution, add the DMSO stock solution to the other vehicle components. For example, to make a 2.5 mg/mL final solution, add 100 μ L of the 25 mg/mL DMSO stock to 900 μ L of the PEG300/Tween-80/Saline mixture.
- **Mix Thoroughly:** Vortex or mix the solution gently until it is clear and homogenous. If precipitation occurs, gentle warming (to 37°C) and sonication can be used to aid dissolution.
- **Final Check:** Before administration, visually inspect the solution for any precipitation or particulate matter.

Note on TFA Counter-ion: Trifluoroacetic acid is a residual component from peptide synthesis. While generally inert at typical doses, it can have biological effects. It is crucial to include a vehicle-only control group in your experiments to account for any effects from the solvent mixture and the TFA salt.

In Vivo Administration Protocols

The following protocols are generalized for use in rodent models (mice and rats). All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Study Type	Route	Species	Dosage Range
Anxiolytic-like Activity	Intraperitoneal (i.p.)	Mouse	0.1 - 1 mg/kg
Antidepressant-like Activity	Intraperitoneal (i.p.)	Mouse	1 - 30 mg/kg
Antidepressant-like Activity	Oral (p.o.)	Mouse	30 - 100 mg/kg
Antidepressant-like Activity	Intracerebroventricular (i.c.v.)	Mouse	0.3 - 1.0 nmol/mouse

IP injections provide systemic delivery with slower absorption than intravenous (IV) administration.

- Materials:
 - Sterile dosing solution of **Tyrosylleucine TFA**
 - Sterile syringes (1 mL) and needles (25-27 G)
 - 70% ethanol wipes
- Procedure:
 - Animal Restraint: Manually restrain the mouse or rat, ensuring the abdomen is exposed. Tilt the animal slightly with its head pointing downwards.
 - Injection Site: Identify the injection site in the lower right or left abdominal quadrant. Avoid the midline to prevent puncturing the bladder or cecum.
 - Injection: Wipe the site with 70% ethanol. Insert the needle at a 30-45 degree angle into the peritoneal cavity.
 - Aspirate: Gently pull back the plunger to ensure no blood (vessel) or urine (bladder) is drawn.

- Administer: Inject the solution slowly and smoothly. The maximum recommended injection volume for mice is 10 mL/kg.
- Post-Injection: Withdraw the needle and return the animal to its cage. Monitor for any adverse reactions.

SC injections are used for sustained release and can provide local or systemic delivery.

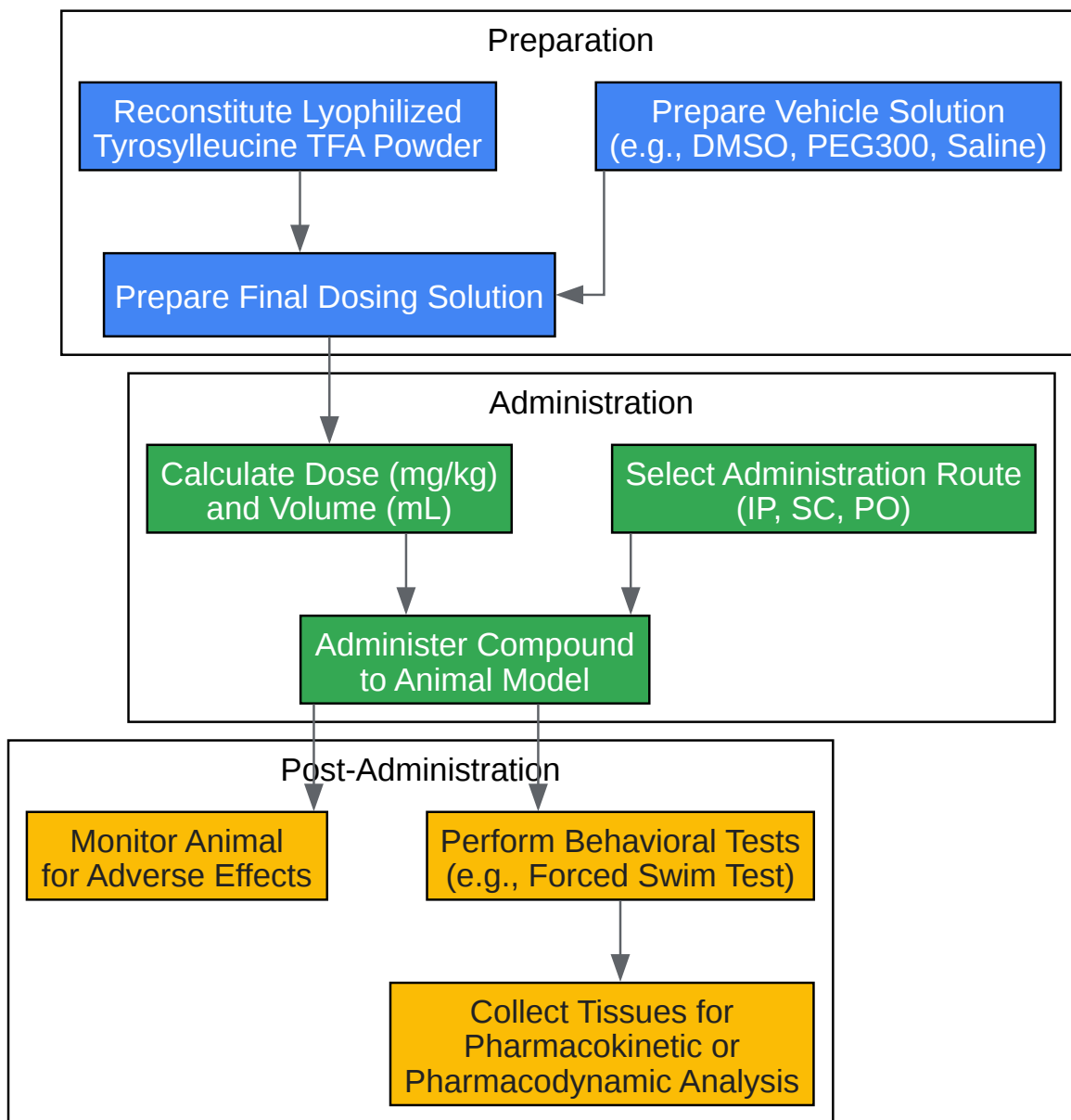
- Materials:
 - Sterile dosing solution of **Tyrosylleucine TFA**
 - Sterile syringes (0.5-1 mL) and needles (25-27 G)
 - 70% ethanol wipes
- Procedure:
 - Animal Restraint: Gently grasp the loose skin over the scruff of the neck to form a "tent".
 - Injection Site: Wipe the base of the tented skin with 70% ethanol.
 - Injection: Insert the needle, bevel up, at the base of the tented skin, parallel to the animal's back.
 - Aspirate: Gently pull back the plunger to check for blood. If blood appears, withdraw and re-insert the needle.
 - Administer: Inject the solution. A small bleb will form under the skin. The maximum recommended volume is 10 mL/kg.
 - Post-Injection: Withdraw the needle and gently massage the area to help disperse the solution. Return the animal to its cage and monitor.

This route is used for direct administration to the gastrointestinal tract and is relevant as Tyrosylleucine has been shown to be orally active. This procedure requires proper training to avoid injury.

- Materials:
 - Sterile dosing solution of **Tyrosylleucine TFA**
 - Sterile, flexible, or rigid gavage needle (appropriate size for the animal)
 - Syringe
- Procedure:
 - Animal Restraint: Firmly restrain the animal to prevent movement of the head and body.
 - Measure Tube: Measure the gavage needle from the tip of the animal's nose to the last rib to estimate the correct insertion depth.
 - Insertion: Gently insert the gavage needle into the mouth, allowing the animal to swallow the tip. Advance the needle along one side of the mouth towards the esophagus. Do not force the tube.
 - Administer: Once the needle is in place, deliver the solution slowly.
 - Post-Administration: Gently remove the gavage needle and return the animal to its cage. Monitor for any signs of respiratory distress, which could indicate improper administration into the trachea.

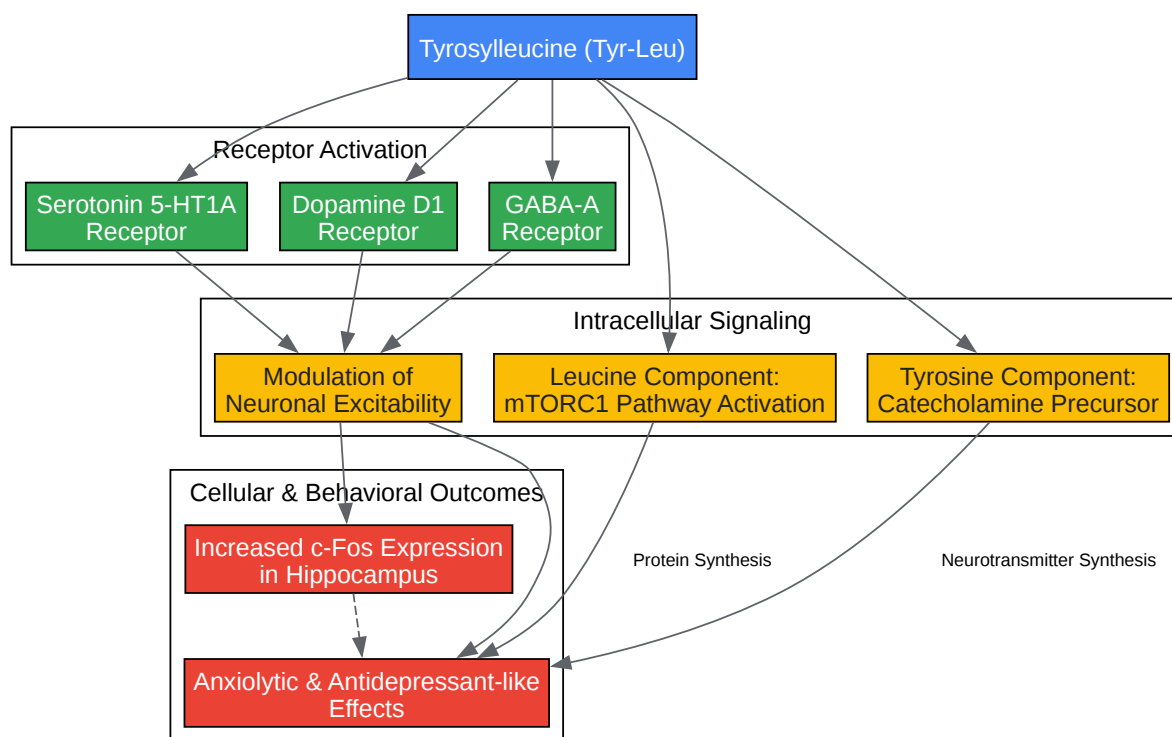
Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow and the hypothesized signaling pathway for Tyrosylleucine.



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Caption: General experimental workflow for in vivo studies with **Tyrosylleucine TFA**.



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